

Essential Safety and Logistical Information for Handling 2,5-Dimethyldiphenylmethane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,5-Dimethyldiphenylmethane

Cat. No.: B077686

[Get Quote](#)

Disclaimer: As of the date of this document, a specific Safety Data Sheet (SDS) for **2,5-Dimethyldiphenylmethane** (CAS No. 13540-50-6) is not readily available. The following guidance is based on the general principles of handling aromatic hydrocarbons and data from structurally related compounds. It is imperative for researchers to conduct a thorough risk assessment based on the specific experimental conditions and consult with their institution's Environmental Health and Safety (EHS) department.

Hazard Assessment

Due to the lack of specific toxicological data for **2,5-Dimethyldiphenylmethane**, it should be handled with caution as a potentially hazardous substance. Aromatic hydrocarbons as a class can present various hazards, including skin and eye irritation, respiratory tract irritation, and potential long-term health effects with prolonged exposure.

Physical and Chemical Properties Summary

Property	Value	Source
Molecular Formula	C15H16	PubChem[1]
Molecular Weight	196.29 g/mol	PubChem[1]
CAS Number	13540-50-6	PubChem[1]
Appearance	No data available	
Boiling Point	No data available	
Melting Point	No data available	
Solubility	Insoluble in water (predicted)	Cheméo[2]
LogP (Octanol/Water Partition Coefficient)	3.894 (predicted)	Cheméo[2]

Personal Protective Equipment (PPE)

A comprehensive PPE plan is crucial to minimize exposure. The following table outlines the recommended PPE for handling **2,5-Dimethyldiphenylmethane**.

Recommended Personal Protective Equipment (PPE)

Protection Type	Recommended Equipment	Specifications and Best Practices
Eye and Face Protection	Safety glasses with side shields or chemical splash goggles. A face shield may be required for splash hazards.	Must meet ANSI Z87.1 standards. Goggles provide better protection against splashes. A face shield should be used in conjunction with goggles when handling larger quantities or when there is a significant splash risk.
Skin and Body Protection	Chemical-resistant laboratory coat.	A lab coat made of appropriate material should be worn and buttoned to its full length.
Chemical-resistant gloves.	Nitrile or neoprene gloves are generally recommended for handling aromatic hydrocarbons. Always check the glove manufacturer's compatibility chart for specific breakthrough times. Discard gloves immediately if they become contaminated.	
Long pants and closed-toe shoes.	Should be worn at all times in the laboratory.	
Respiratory Protection	Use in a well-ventilated area, preferably within a chemical fume hood.	If work cannot be conducted in a fume hood and there is a risk of generating aerosols or vapors, a NIOSH-approved respirator with an organic vapor cartridge may be necessary. A risk assessment and consultation with EHS are required for respirator use.

Operational Plan: Handling and Storage

Engineering Controls:

- Ventilation: All handling of **2,5-Dimethyldiphenylmethane** that could generate vapors or aerosols should be conducted in a certified chemical fume hood to maintain low airborne concentrations.
- Eyewash Stations and Safety Showers: These should be readily accessible in the work area.

Safe Handling Practices:

- Avoid direct contact with skin, eyes, and clothing.
- Do not inhale vapors or mists.
- Wash hands thoroughly after handling, even if gloves were worn.
- Remove and wash contaminated clothing before reuse.

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Keep away from incompatible materials such as strong oxidizing agents.

Disposal Plan

As the specific hazards of **2,5-Dimethyldiphenylmethane** are not fully characterized, it should be disposed of as chemical waste.

Waste Characterization and Disposal:

- Waste Collection: Collect waste **2,5-Dimethyldiphenylmethane** and any contaminated materials (e.g., gloves, absorbent pads) in a designated, properly labeled, and sealed waste container.

- Labeling: The waste container must be labeled with "Hazardous Waste" and the full chemical name: **"2,5-Dimethyldiphenylmethane"**.
- Disposal: Arrange for pickup and disposal through your institution's EHS department or a licensed chemical waste disposal company. Do not dispose of this chemical down the drain or in regular trash.^{[3][4][5][6][7]}

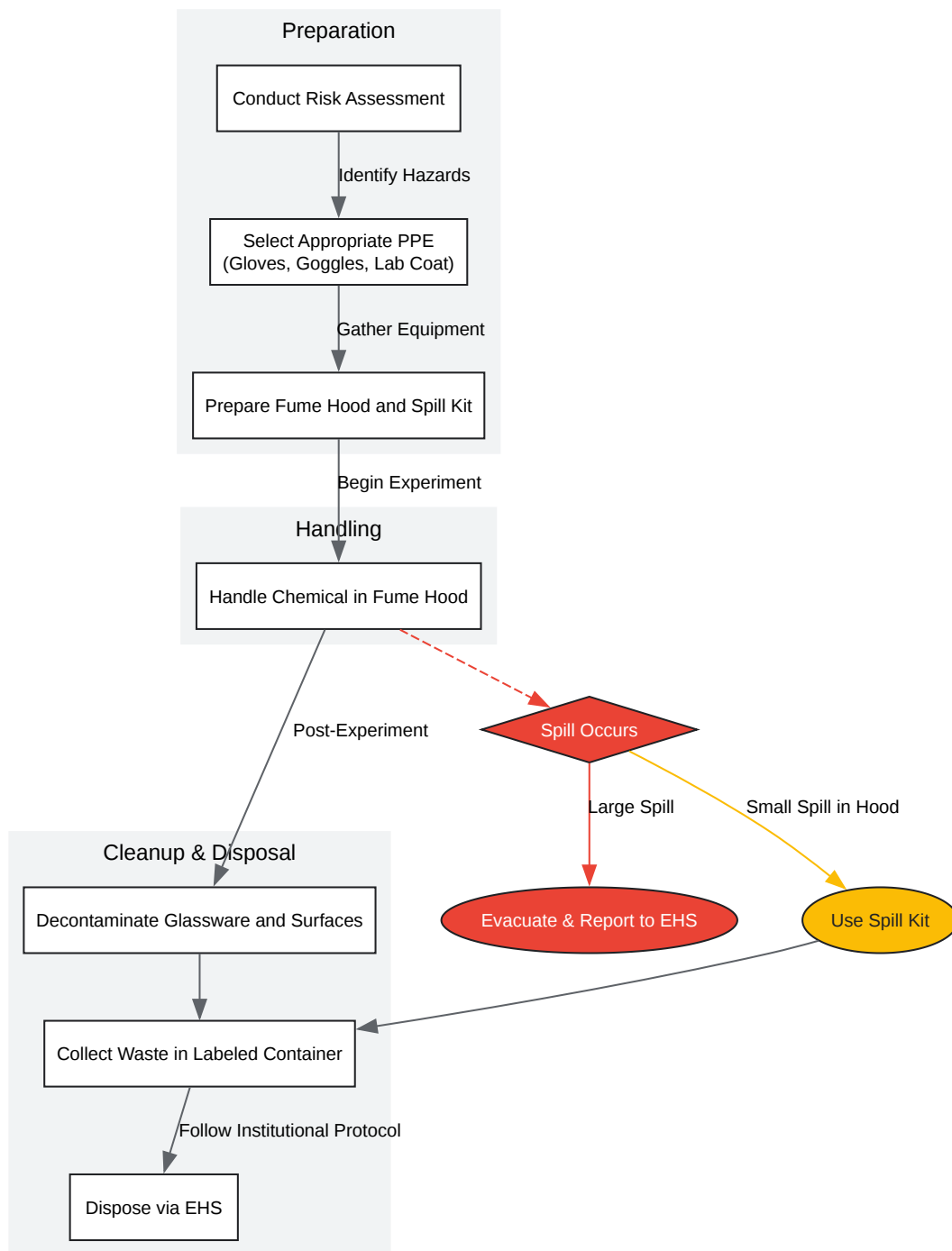
Spill Response:

- Small Spills (in a fume hood):
 - Alert personnel in the immediate area.
 - Wear appropriate PPE (gloves, goggles, lab coat).
 - Contain the spill with an inert absorbent material (e.g., sand, vermiculite).
 - Carefully collect the absorbed material into a labeled hazardous waste container.
 - Clean the spill area with soap and water.
- Large Spills (or any spill outside a fume hood):
 - Evacuate the area immediately.
 - Alert others and your supervisor.
 - Contact your institution's EHS or emergency response team.
 - Prevent entry into the affected area.

Workflow and Safety Diagram

The following diagram illustrates the key steps and safety considerations when working with **2,5-Dimethyldiphenylmethane**.

Workflow for Handling 2,5-Dimethyldiphenylmethane

[Click to download full resolution via product page](#)

Caption: A flowchart outlining the safe handling, cleanup, and disposal procedures for **2,5-Dimethyldiphenylmethane**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 2,5-Dimethyldiphenylmethane | C₁₅H₁₆ | CID 139495 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 2,5-Dimethyldiphenylmethane (CAS 13540-50-6) - Chemical & Physical Properties by Cheméo [cheméo.com]
- 3. sfasu.edu [sfasu.edu]
- 4. Non-Hazardous Wastes - Recycling - Treatment | Environmental Health and Safety | Oregon State University [ehs.oregonstate.edu]
- 5. 3.8 Disposal of Nonhazardous Laboratory Waste Chemicals | Environment, Health and Safety [ehs.cornell.edu]
- 6. sites.rowan.edu [sites.rowan.edu]
- 7. blog.idrenvironmental.com [blog.idrenvironmental.com]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling 2,5-Dimethyldiphenylmethane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b077686#personal-protective-equipment-for-handling-2-5-dimethyldiphenylmethane]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com